

# An In-depth Technical Guide to 2-Benzoxazolinone for Researchers

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## Compound of Interest

Compound Name: 2-Benzoxazolinone

Cat. No.: B145934

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For researchers, scientists, and drug development professionals, this technical guide provides a comprehensive overview of the fundamental properties of **2-benzoxazolinone**. This document details its core chemical and physical characteristics, spectroscopic profile, synthesis, and key biological activities, including relevant signaling pathways and experimental protocols.

## Core Properties and Data

**2-Benzoxazolinone**, a heterocyclic compound, serves as a valuable scaffold in medicinal chemistry and drug discovery. Its fundamental properties are summarized below.

Table 1: Physicochemical Properties of **2-Benzoxazolinone**

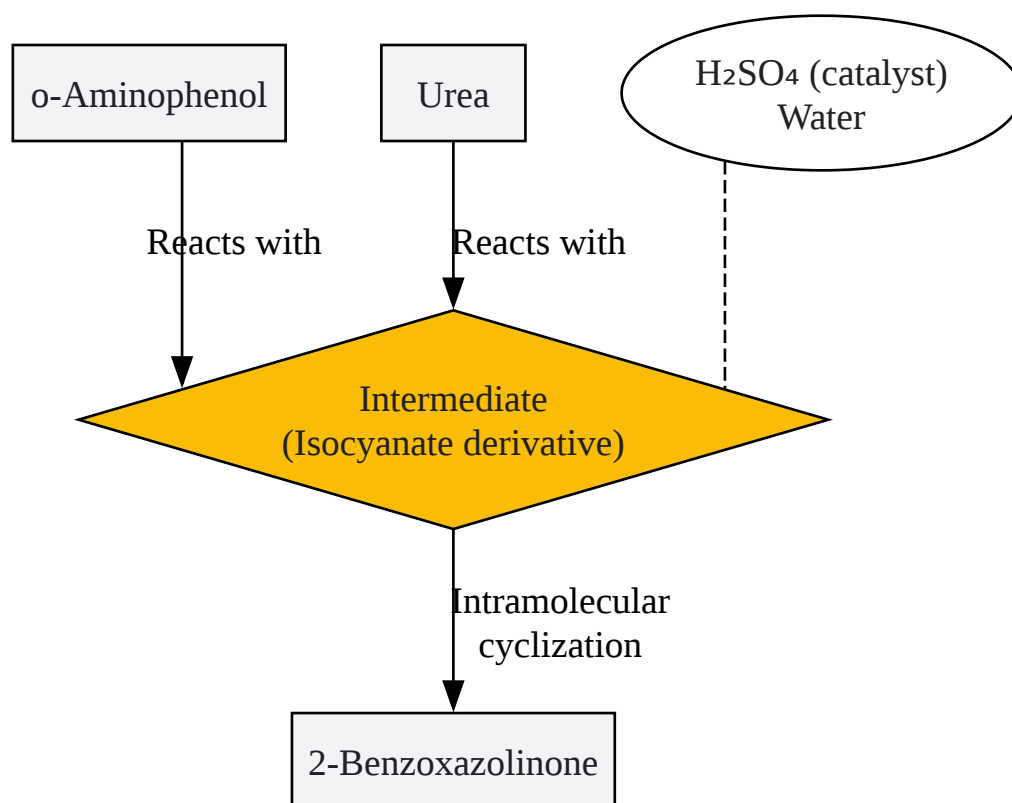
Property	Value	Reference(s)
IUPAC Name	1,3-benzoxazol-2(3H)-one	[1]
CAS Number	59-49-4	[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> NO <sub>2</sub>	[1]
Molecular Weight	135.12 g/mol	[1]
Appearance	Light beige to brown-grey powder	
Melting Point	137-139 °C	
Boiling Point	335.0 °C at 760 mmHg	
Solubility	Insoluble in water; soluble in hot water, DMSO (slightly), Methanol (slightly), benzene, and chlorobenzene.	
pKa	9.50 ± 0.70 (Predicted)	
LogP	1.16	

Table 2: Spectroscopic Data for **2-Benzoxazolinone**

Spectrum Type	Key Peaks/Signals
$^1\text{H}$ NMR	Spectral data indicates signals corresponding to the aromatic protons and the N-H proton of the heterocyclic ring.
$^{13}\text{C}$ NMR	Expected signals include those for the carbonyl carbon, the aromatic carbons, and the carbons of the heterocyclic ring.
Infrared (IR)	Characteristic absorption bands are observed for the N-H stretch, C=O (carbonyl) stretch, and C-O-C stretch.
Mass Spectrometry (MS)	The mass spectrum shows a molecular ion peak corresponding to the molecular weight of the compound.

## Synthesis of 2-Benzoxazolinone

A common and effective method for the synthesis of **2-benzoxazolinone** involves the reaction of o-aminophenol with urea in an acidic aqueous medium. This method avoids the use of hazardous reagents like phosgene.



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General synthesis workflow for **2-Benzoxazolinone**.

## Experimental Protocol: Synthesis from o-Aminophenol and Urea

- **Reaction Setup:** In a reaction vessel, create a mixture of o-aminophenol and water.
- **Acidification:** While stirring, add sulfuric acid monohydrate to the mixture to form the salt of o-aminophenol.
- **Addition of Urea:** To the resulting suspension, add urea.
- **Heating:** Heat the mixture to approximately 115 °C. A complete dissolution should be observed.
- **pH Adjustment:** Slowly add sulfuric acid monohydrate dropwise over several hours to maintain the pH of the solution at approximately 2 to 3.

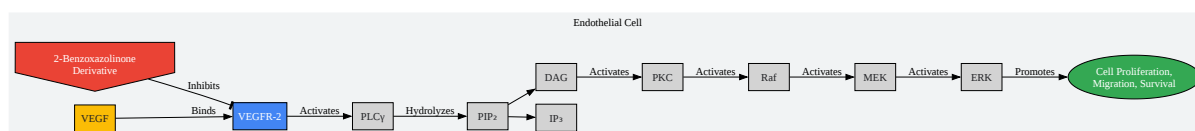
- Cooling and Precipitation: After the reaction is complete, cool the mixture to room temperature.
- Neutralization and Isolation: Adjust the pH of the suspension to 5-6 to precipitate the product.
- Filtration and Washing: Filter the precipitate and wash it with water.
- Drying: Dry the isolated solid to obtain **2-benzoxazolinone**.

## Biological Activity and Mechanisms of Action

**2-Benzoxazolinone** and its derivatives exhibit a broad range of biological activities, including antimicrobial, antifungal, herbicidal, and anti-leishmanial properties. Notably, some derivatives have been investigated for their potential as anticancer agents through the inhibition of key signaling pathways.

### Inhibition of VEGFR-2 Signaling

Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) is a key mediator of angiogenesis, the formation of new blood vessels, which is crucial for tumor growth and metastasis. Certain **2-benzoxazolinone** derivatives have been shown to inhibit the VEGFR-2 signaling pathway.

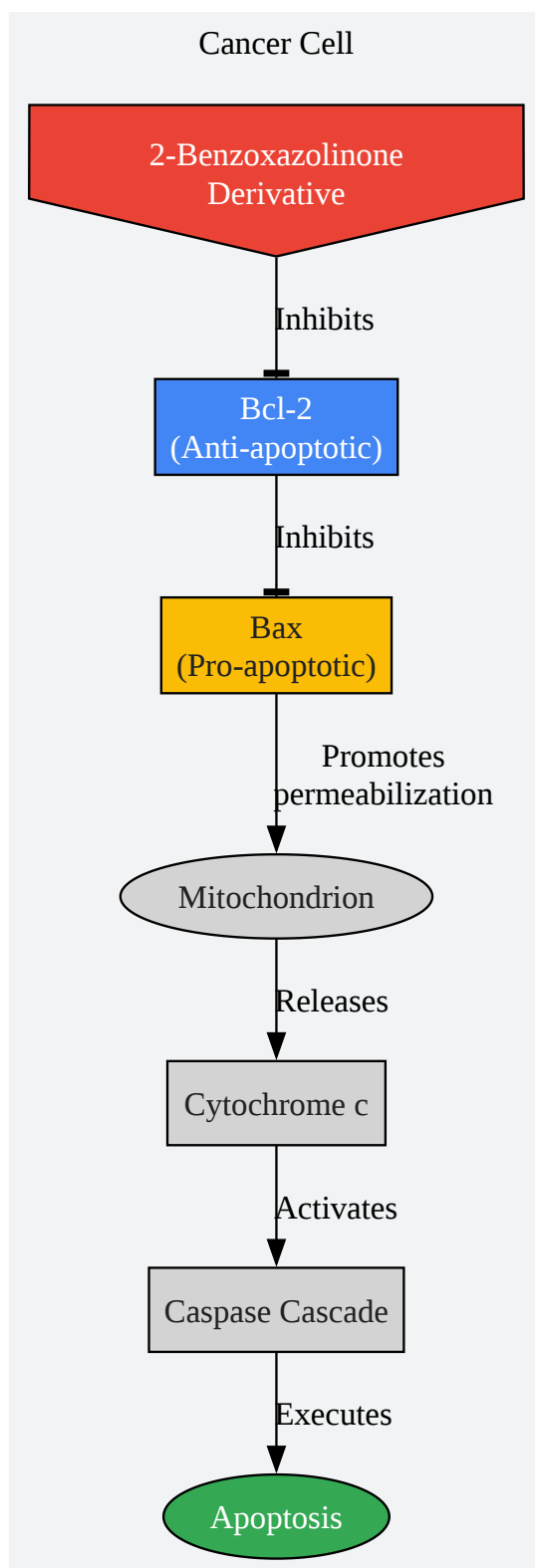


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Inhibition of the VEGFR-2 signaling pathway.

## Induction of Apoptosis via the Bax/Bcl-2 Pathway

The balance between pro-apoptotic proteins, such as Bax, and anti-apoptotic proteins, like Bcl-2, is critical for regulating programmed cell death (apoptosis). Shifting this balance towards apoptosis is a key strategy in cancer therapy. Some **2-benzoxazolinone** derivatives have been found to induce apoptosis by modulating the levels or activities of Bax and Bcl-2 family proteins.



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Induction of apoptosis via the Bax/Bcl-2 pathway.

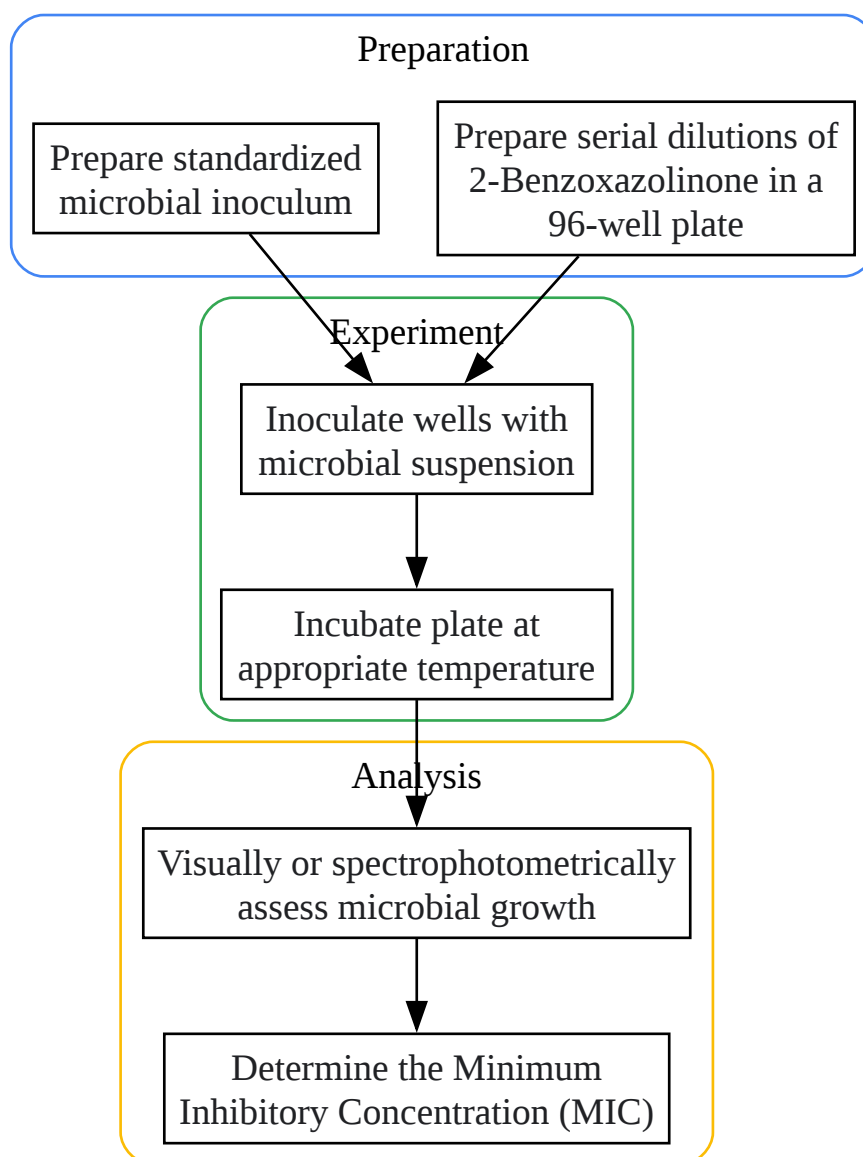
# Experimental Protocols for Biological Activity

## Antimicrobial Susceptibility Testing: Broth Microdilution Method

This protocol outlines the determination of the Minimum Inhibitory Concentration (MIC) of **2-benzoxazolinone** against a target microorganism.

- **Preparation of Inoculum:** Prepare a standardized suspension of the test microorganism in a suitable broth medium (e.g., Mueller-Hinton Broth for bacteria) to a turbidity equivalent to a 0.5 McFarland standard.
- **Serial Dilution:** In a 96-well microtiter plate, perform serial twofold dilutions of **2-benzoxazolinone** in the broth to achieve a range of concentrations.
- **Inoculation:** Inoculate each well with the standardized microbial suspension. Include a positive control (microorganism without the compound) and a negative control (broth only).
- **Incubation:** Incubate the plate at an appropriate temperature (e.g., 37°C for most bacteria) for 18-24 hours.
- **Determination of MIC:** The MIC is the lowest concentration of **2-benzoxazolinone** that completely inhibits the visible growth of the microorganism. Growth can be assessed visually or by measuring the optical density at 600 nm using a microplate reader.





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Workflow for Broth Microdilution Assay.

This guide provides a foundational understanding of **2-benzoxazolinone** for research and development purposes. The versatility of this scaffold continues to make it an attractive starting point for the design of novel therapeutic agents.

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## References

- 1. 2(3H)-Benzoxazolone | C<sub>7</sub>H<sub>5</sub>NO<sub>2</sub> | CID 6043 - PubChem [pubchem.ncbi.nlm.nih.gov]
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